

pivaloyl cyanide stability vs benzoyl cyanide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

Get Quote

Physical & Chemical Properties at a Glance

The following table compares the basic properties of benzoyl cyanide and **pivaloyl cyanide** based on the information found.

| Property | Benzoyl Cyanide | Pivaloyl Cyanide |
|-------------------------|--|---|
| Chemical Structure | Aromatic acyl cyanide | Aliphatic acyl cyanide (neopentyl) |
| CAS Number | 613-90-1 [1] [2] | 42867-40-3 [3] |
| Molecular Formula | C ₈ H ₅ NO [1] [2] | C ₆ H ₉ NO [3] |
| Molecular Weight | 131.13 g/mol [1] [2] | 111.14 g/mol [3] |
| Melting Point | 28-31 °C [1] | Information not available in search results |
| Boiling Point | 206 °C [1] | Information not available in search results |
| Storage Recommendations | Room temperature (recommended in a cool, dark place <15°C), store under inert gas, hygroscopic [2] | 2-8°C (Refrigerator) [3] |

Stability and Reactivity Insights

While direct experimental stability data is limited, the chemical structures and related information provide key insights into their behavior.

- **Steric Effects:** The core difference lies in their structures. The **pivaloyl group** is derived from pivalic acid, which has a central carbon bonded to three methyl groups, creating a large, bulky **tert-butyl** structure [4]. This shield can make **pivaloyl cyanide** more stable against nucleophilic attack by hindering access to the carbonyl carbon. In contrast, benzoyl cyanide lacks this steric protection.
- **Electronic and Temperature Considerations:** Benzoyl cyanide is typically stored in a cool, dark place under inert gas due to its hygroscopic nature [2]. One study on benzoylation reactions noted that **bulkier electrophiles**, like pivaloyl chloride, required **elevated temperatures and extended reaction times** to achieve conversion compared to benzoyl chloride [5]. This observation strongly suggests that pivaloyl derivatives are less reactive and thus more stable under standard conditions.

A Practical Workflow for Comparison

To conclusively determine the stability of these compounds for your specific application, a direct experimental comparison is highly recommended. The diagram below outlines a potential workflow for such an investigation.

Experimental Protocols for Key Assays:

- **Hydrolysis Assay:** Prepare separate solutions of each acyl cyanide in a suitable solvent (e.g., acetonitrile). Introduce a controlled amount of water or buffer and maintain at constant temperature (e.g., 25°C, 40°C). Monitor the reaction over time using techniques like **HPLC or NMR spectroscopy** to track the disappearance of the starting material and formation of hydrolysis products (the corresponding carboxylic acids) [1].
- **Thermal Stability Analysis:** Use **Thermogravimetric Analysis (TGA)** and **Differential Scanning Calorimetry (DSC)**. In TGA, a small sample is heated at a constant rate while its mass is measured, identifying temperatures of decomposition. DSC measures heat flow, revealing melting points, glass transitions, and exothermic decomposition events.
- **Forced Degradation Study:** Expose the compounds to accelerated stress conditions, including elevated temperature (e.g., 40°C & 60°C), high humidity (e.g., 75% relative humidity), and possibly oxidative conditions. Sample at intervals and analyze to determine degradation rates and identify major degradation products.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Benzoyl cyanide | 613-90-1 [chemicalbook.com]
2. Benzoyl Cyanide 613-90-1 | TCI AMERICA [tcichemicals.com]
3. CAS No : 42867-40-3| Chemical Name : Pivaloyl Cyanide [pharmaffiliates.com]
4. Pivalic acid - Wikipedia [en.m.wikipedia.org]
5. A Comparison of Regioselectivity Patterns for O- and S ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [pivaloyl cyanide stability vs benzoyl cyanide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b774191#pivaloyl-cyanide-stability-vs-benzoyl-cyanide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com